

Sulfo-Cy7.5 Maleimide: A Technical Guide to Solubility and Application

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Compound of Interest

Compound Name: Sulfo-Cy7.5 maleimide

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This in-depth technical guide provides comprehensive information on the solubility characteristics of **Sulfo-Cy7.5 maleimide** in aqueous and organic solvents, alongside detailed experimental protocols for its use in bioconjugation.

Core Properties of Sulfo-Cy7.5 Maleimide

Sulfo-Cy7.5 maleimide is a near-infrared (NIR) fluorescent dye that is highly hydrophilic.^[1] Its excitation and emission maxima are approximately 788 nm and 797 nm, respectively, making it an ideal tool for deep tissue imaging and in vivo studies with minimal background autofluorescence.^{[2][3]} The presence of sulfonate groups significantly enhances its water solubility compared to its non-sulfonated counterparts, allowing for straightforward labeling of biomolecules in aqueous environments.^{[4][5][6]}

Solubility Data

The solubility of **Sulfo-Cy7.5 maleimide** is a critical factor in designing and executing successful labeling experiments. The following table summarizes the available quantitative and qualitative solubility data.

Solvent	Solubility	Notes
Water	Good solubility[1][2][7]	The sulfonate groups render the dye highly water-soluble, often allowing for direct use in aqueous buffers without the need for organic co-solvents. [5][6]
DMSO	50 mg/mL (41.48 mM)[8]	Hygroscopic DMSO can impact solubility; it is recommended to use newly opened solvent.[8] Ultrasonic agitation may be needed to aid dissolution.[8]
DMF	Good solubility[1][2]	Often used as a co-solvent in labeling reactions, particularly for dyes with lower aqueous solubility.

Experimental Protocols

Precise and reliable protocols are essential for the successful use of **Sulfo-Cy7.5 maleimide** in bioconjugation. The following sections detail the recommended procedures for stock solution preparation and protein labeling.

Preparation of Stock Solutions

Proper preparation of stock solutions is the first step in a successful conjugation reaction.

- DMSO Stock Solution (Recommended for Storage):
 - Allow the vial of **Sulfo-Cy7.5 maleimide** to equilibrate to room temperature before opening to prevent moisture condensation.
 - Add anhydrous DMSO to the vial to create a stock solution of a desired concentration, for example, 10 mM.[8]

- Vortex the solution to ensure the dye is fully dissolved. If necessary, sonication can be used to aid dissolution.[8]
- Store stock solutions at -20°C or -80°C, protected from light and moisture.[8] It is recommended to use the solution within one month when stored at -20°C and within six months when stored at -80°C.[8]
- Aqueous Stock Solution:
 - Due to the good water solubility of **Sulfo-Cy7.5 maleimide**, stock solutions can be prepared directly in aqueous buffers such as phosphate-buffered saline (PBS) at a pH of 7.2-7.4.[9][10]
 - It is important to note that the maleimide group is susceptible to hydrolysis, especially at higher pH. Therefore, aqueous solutions should be prepared fresh and used immediately.

Protein Labeling Protocol

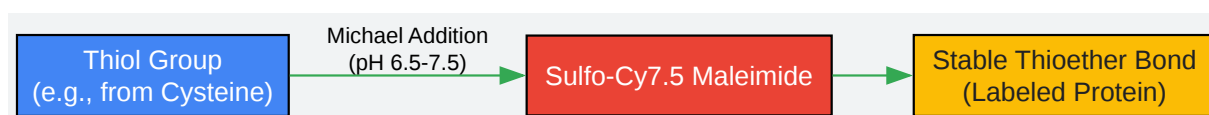
This protocol outlines the general steps for labeling proteins with **Sulfo-Cy7.5 maleimide**.

- Protein Preparation:
 - Dissolve the protein to be labeled in a suitable degassed buffer (e.g., PBS, Tris, HEPES) at a pH of 7.0-7.5.[10][11] The protein concentration should ideally be between 1-10 mg/mL.[10][11]
 - The buffer should be free of primary amines (e.g., Tris) and ammonium ions, as these can compete with the labeling reaction.[8]
 - If the protein contains disulfide bonds that need to be reduced to generate free thiol groups for labeling, add a 10-100 fold molar excess of a reducing agent like TCEP (tris(2-carboxyethyl)phosphine).[10][11] Incubate for approximately 20-30 minutes at room temperature.[11][12]
- Conjugation Reaction:
 - Bring the **Sulfo-Cy7.5 maleimide** stock solution to room temperature.

- Add the desired molar excess of the dye solution to the protein solution. A 20-fold molar excess of the dye is a common starting point.[10][11]
- If using an organic stock solution (DMSO or DMF), the final concentration of the organic solvent in the reaction mixture should not exceed 10%.[12]
- Incubate the reaction mixture overnight at 4°C or for a few hours at room temperature, protected from light.[10][11]
- Purification of the Conjugate:
 - Remove the unreacted dye and other small molecules from the labeled protein using methods such as gel filtration (e.g., Sephadex G-25), dialysis, HPLC, or FPLC.[8][10][11]
Dialysis is particularly suitable for water-soluble dyes like Sulfo-Cy7.5.[9][10]

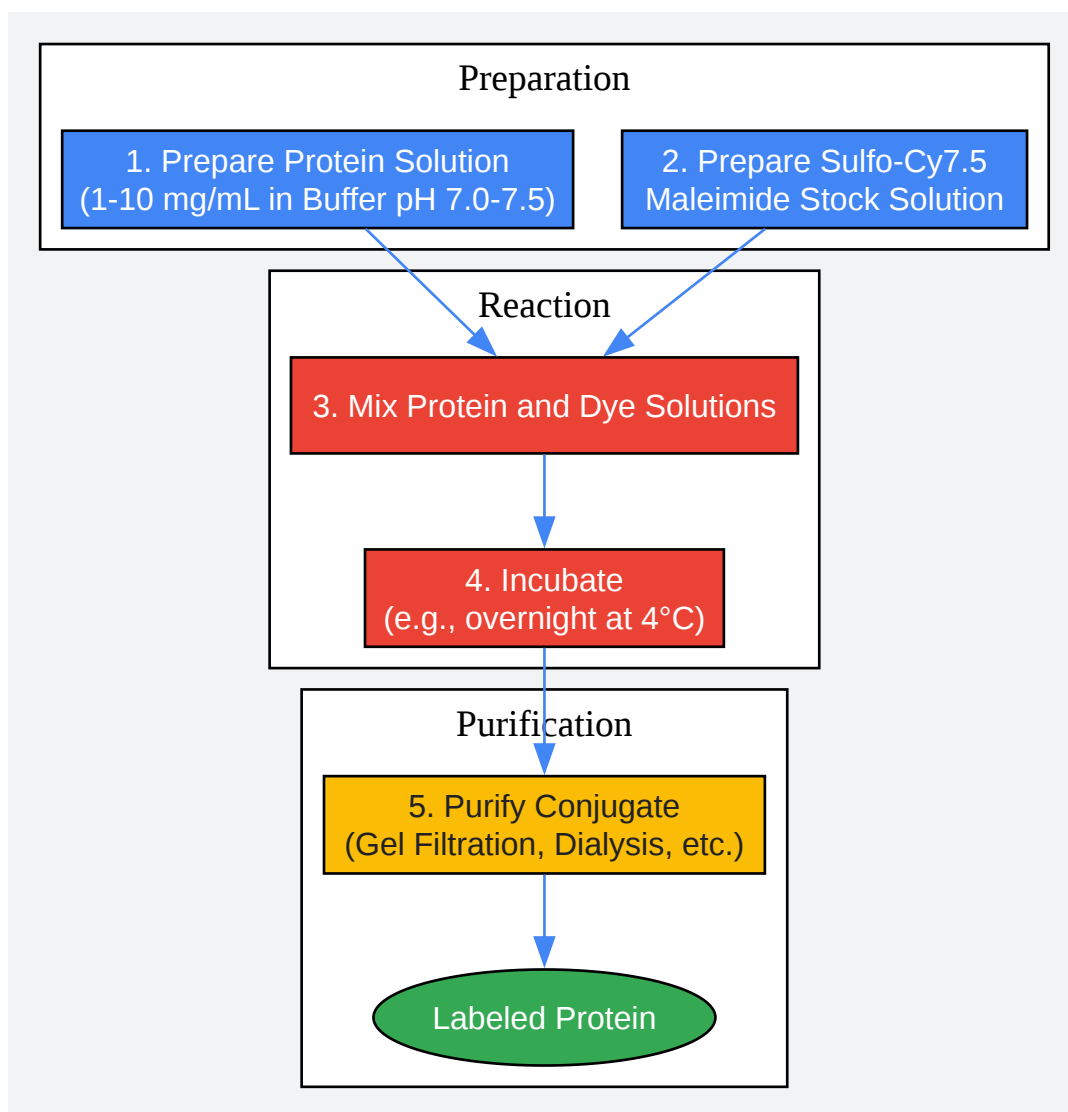
Visualizing Key Processes

To further clarify the application of **Sulfo-Cy7.5 maleimide**, the following diagrams illustrate the underlying chemical reaction and a typical experimental workflow.



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Mechanism of the Thiol-Maleimide Conjugation Reaction.



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General workflow for labeling proteins with **Sulfo-Cy7.5 maleimide**.

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References

- 1. lumiprobe.com [lumiprobe.com]
- 2. sulfo-Cy7.5 maleimide | BroadPharm [broadpharm.com]

- 3. sulfo-Cyanine7.5 | AxisPharm [axispharm.com]
- 4. probes.bocsci.com [probes.bocsci.com]
- 5. lumiprobe.com [lumiprobe.com]
- 6. benchchem.com [benchchem.com]
- 7. Sulfo-Cy7.5 NHS ester, 2736437-44-6 | BroadPharm [broadpharm.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. interchim.fr [interchim.fr]
- 10. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 11. lumiprobe.com [lumiprobe.com]
- 12. broadpharm.com [broadpharm.com]
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